

Comparative Solid-State Guide: (S)-2-Amino-1-phenylethanol Hydrochloride

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Compound of Interest

Compound Name: (S)-2-Amino-1-phenylethanol
hydrochloride

CAS No.: 71025-82-6

Cat. No.: B2822091

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Executive Summary

(S)-2-Amino-1-phenylethanol (also known as L-phenylethanolamine or pseudonorephedrine precursor) is a critical chiral building block in the synthesis of adrenergic agonists and anthelmintics like Levamisole. In drug development, defining the solid-state landscape of this intermediate is paramount for ensuring enantiomeric purity and process stability.

This guide compares the solid-state characteristics of the **(S)-2-Amino-1-phenylethanol Hydrochloride** salt against its free base and alternative diastereomeric salts. While the free base exhibits low thermal stability (mp ~56–58 °C), the hydrochloride salt stabilizes the lattice (mp ~212 °C), facilitating purification and storage. This document outlines the crystallographic strategy for absolute configuration determination and compares the physicochemical performance of the HCl salt versus alternative resolution agents.

Crystallographic & Solid-State Characterization Structural Context and Packing

The hydrochloride salt of (S)-2-Amino-1-phenylethanol crystallizes to form a robust hydrogen-bonded network. Unlike the free base, which relies solely on weak N-H...O and O-H...N interactions, the HCl salt incorporates the chloride anion as a multipoint hydrogen bond acceptor, bridging the ammonium (-NH_3^+) and hydroxyl (-OH) moieties.

- **Lattice Stability:** The significant melting point differential (+154 °C for the HCl salt) indicates a high lattice energy driven by ionic interactions and charge-assisted hydrogen bonding.
- **Absolute Configuration:** X-ray diffraction of the HCl salt allows for the determination of absolute configuration (S) via the anomalous scattering of the Chlorine atom ($Z=17$) when using Cu-K α radiation, a distinct advantage over the free base which lacks heavy atoms.

Comparative Data: HCl Salt vs. Alternatives

The following table contrasts the physicochemical properties of the HCl salt with the Free Base and the Dehydroabiatic Acid salt (often used for optical resolution).

Feature	(S)-2-Amino-1-phenylethanol HCl	Free Base ((S)-2-Amino-1-phenylethanol)	Dehydroabietic Acid Salt
CAS Number	88026-82-8 (S-isomer)	56613-81-1 (S-isomer)	N/A (In situ intermediate)
Physical State	White Crystalline Solid	Pale Yellow Solid / Powder	Crystalline Solid
Melting Point	212 °C (Decomposes)	56 – 58 °C	Varies (Diastereomer dependent)
Hygroscopicity	Low to Moderate	Moderate (waxy tendency)	Low
Solubility	High (Water, Ethanol)	Low (Water), High (Organic)	Low (Non-polar solvents)
X-ray Utility	High (Heavy atom present)	Low (Requires derivatization)	High (Resolution confirmation)
Chiral Purity	>99% ee (via recrystallization)	Variable (prone to racemization)	Used for enrichment

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Technical Insight: While the HCl salt is ideal for storage and final formulation, the Dehydroabietic acid salt is superior for the initial resolution of the racemate due to the larger solubility difference between diastereomers in non-polar solvents [1].

Experimental Protocols

Crystallization Protocol for X-ray Determination

To obtain single crystals of (S)-2-Amino-1-phenylethanol HCl suitable for X-ray diffraction, a slow evaporation method is recommended to minimize twinning.

Reagents:

- (S)-2-Amino-1-phenylethanol (crude or enantiomerically enriched).^[1]
- Hydrochloric acid (1M in Ethanol).
- Solvent: Absolute Ethanol / Ethyl Acetate (9:1 v/v).

Step-by-Step Methodology:

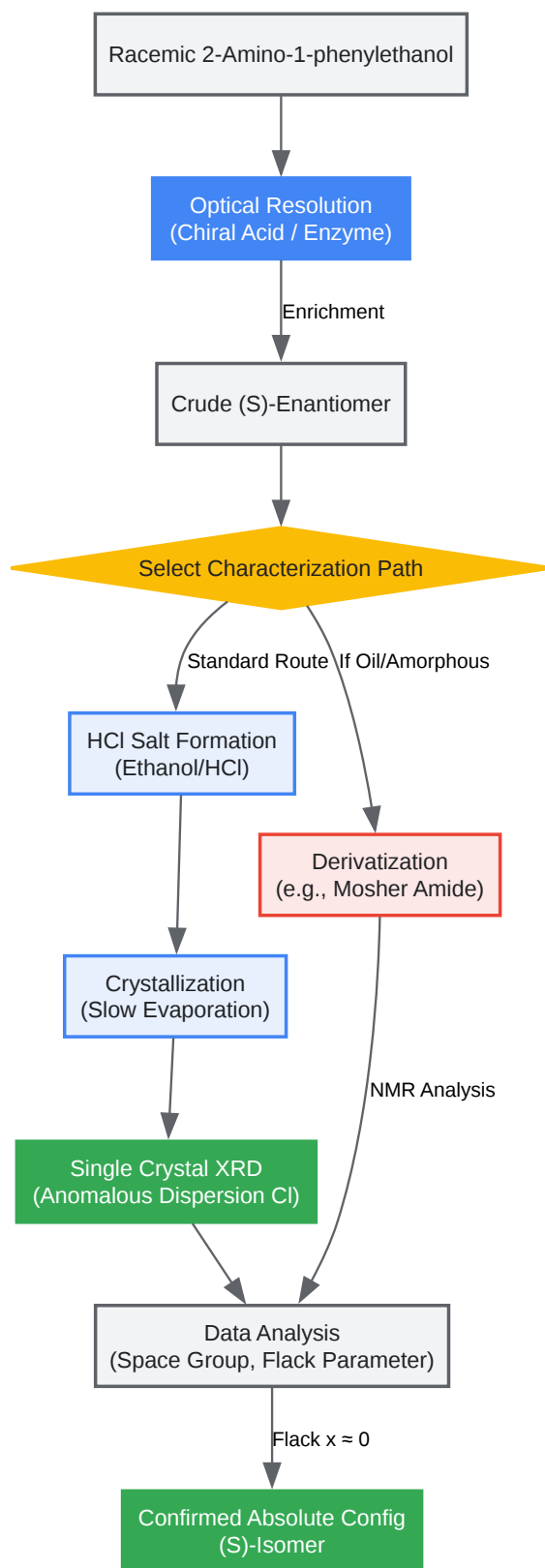
- Dissolution: Dissolve 100 mg of the amine substrate in 2 mL of absolute ethanol at 40 °C.
- Salt Formation: Dropwise add 1.1 equivalents of 1M HCl/EtOH. The solution may warm slightly (exothermic).
- Clarification: Filter the solution through a 0.22 µm PTFE syringe filter into a clean scintillation vial to remove dust nuclei.
- Nucleation Control: Add ethyl acetate (0.5 mL) gently down the side of the vial to create a layer (liquid diffusion).
- Growth: Cap the vial loosely (or use Parafilm with a pinhole) and store at 4 °C in a vibration-free environment.
- Harvesting: Colorless, block-like crystals typically form within 48–72 hours. Harvest crystals >0.2 mm in at least two dimensions.

Validation via Melting Point

- Target Range: 210–212 °C.
- Note: A wide melting range (<205 °C) indicates either enantiomeric impurity (eutectic formation with the R-isomer) or retained solvent.

Strategic Workflow: Resolution to Structure

The following diagram illustrates the decision matrix for selecting the solid-state form during the development of (S)-2-Amino-1-phenylethanol derivatives.



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Figure 1: Strategic workflow for the isolation and structural confirmation of (S)-2-Amino-1-phenylethanol, highlighting the HCl salt pathway for X-ray determination.

References

- Solvent control of optical resolution of 2-amino-1-phenylethanol using dehydroabietic acid. Source: Royal Society of Chemistry (RSC), CrystEngComm. URL:[[Link](#)] Significance: Establishes the utility of diastereomeric salts for resolution and comparative crystal structure analysis.
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- To cite this document: BenchChem. [Comparative Solid-State Guide: (S)-2-Amino-1-phenylethanol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2822091/docs#comparative-solid-state-guide-s-2-amino-1-phenylethanol-hydrochloride>]

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